

Application Notes and Protocols: Grignard Reaction with 2-Hydroxymethylcyclohexanone

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Compound of Interest

Compound Name: (S)-2-Hydroxymethylcyclohexanone

Cat. No.: B12282102

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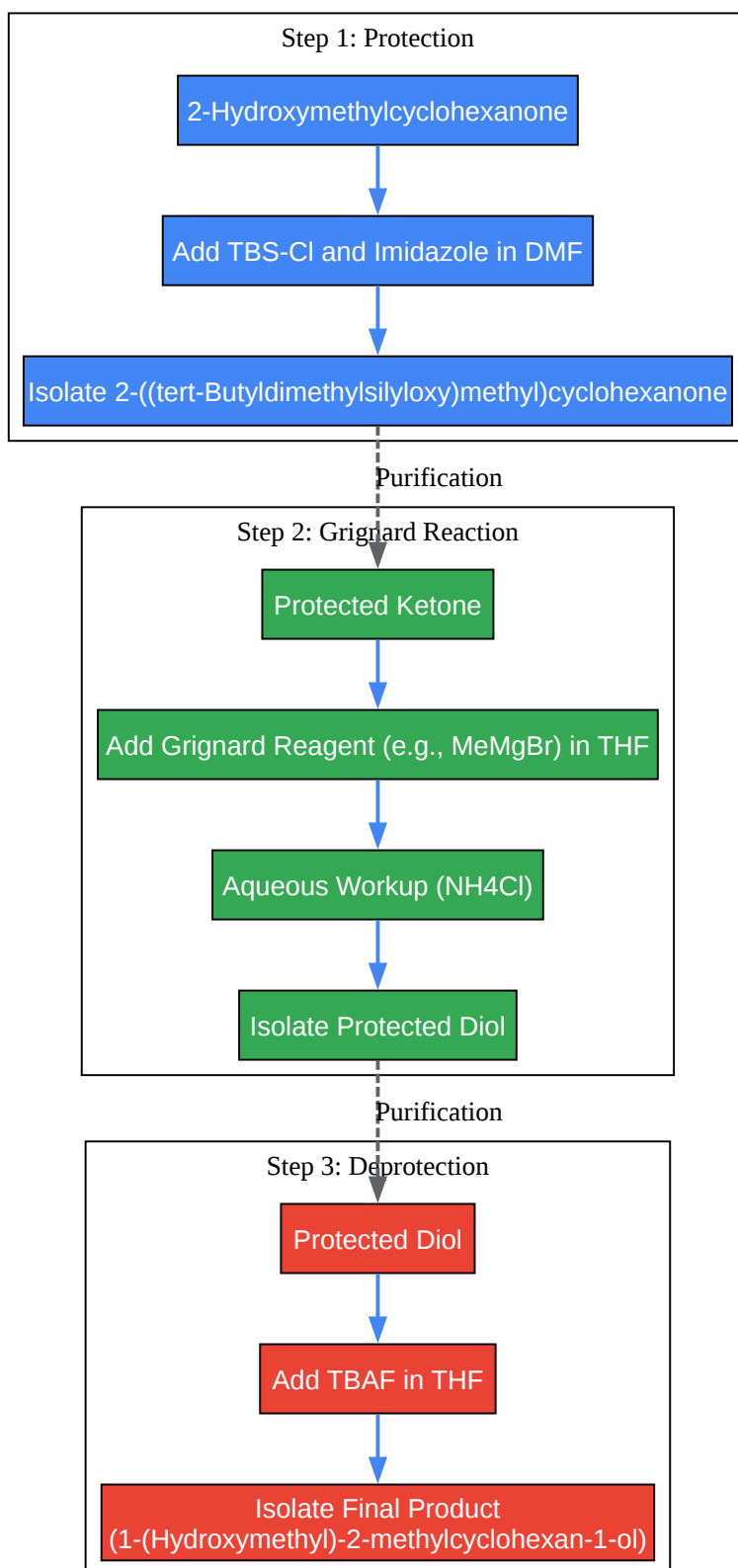
This document provides a detailed experimental procedure for conducting a Grignard reaction with 2-hydroxymethylcyclohexanone. Due to the presence of an acidic hydroxyl group, which would quench the Grignard reagent, a three-step process is necessary: protection of the hydroxyl group, the Grignard reaction itself, and subsequent deprotection to yield the final product. The protocols provided are based on established chemical transformations and are intended to serve as a comprehensive guide.

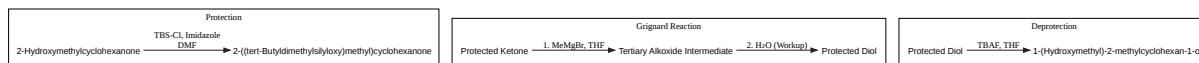
Experimental Overview

The overall synthetic route involves the following key stages:

- **Protection:** The hydroxyl group of 2-hydroxymethylcyclohexanone is protected as a tert-butyldimethylsilyl (TBS) ether. This protecting group is robust and stable under the basic conditions of the Grignard reaction.
- **Grignard Reaction:** A Grignard reagent, such as methylmagnesium bromide, is added to the ketone functionality of the protected substrate to form a new carbon-carbon bond and a tertiary alcohol.
- **Deprotection:** The TBS protecting group is selectively removed to reveal the final diol product.

Experimental Workflow





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